

# Licochalcone B NMR spectroscopy characterization

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## Compound Focus: Licochalcone B

CAS No.: 58749-23-8

Cat. No.: S533102

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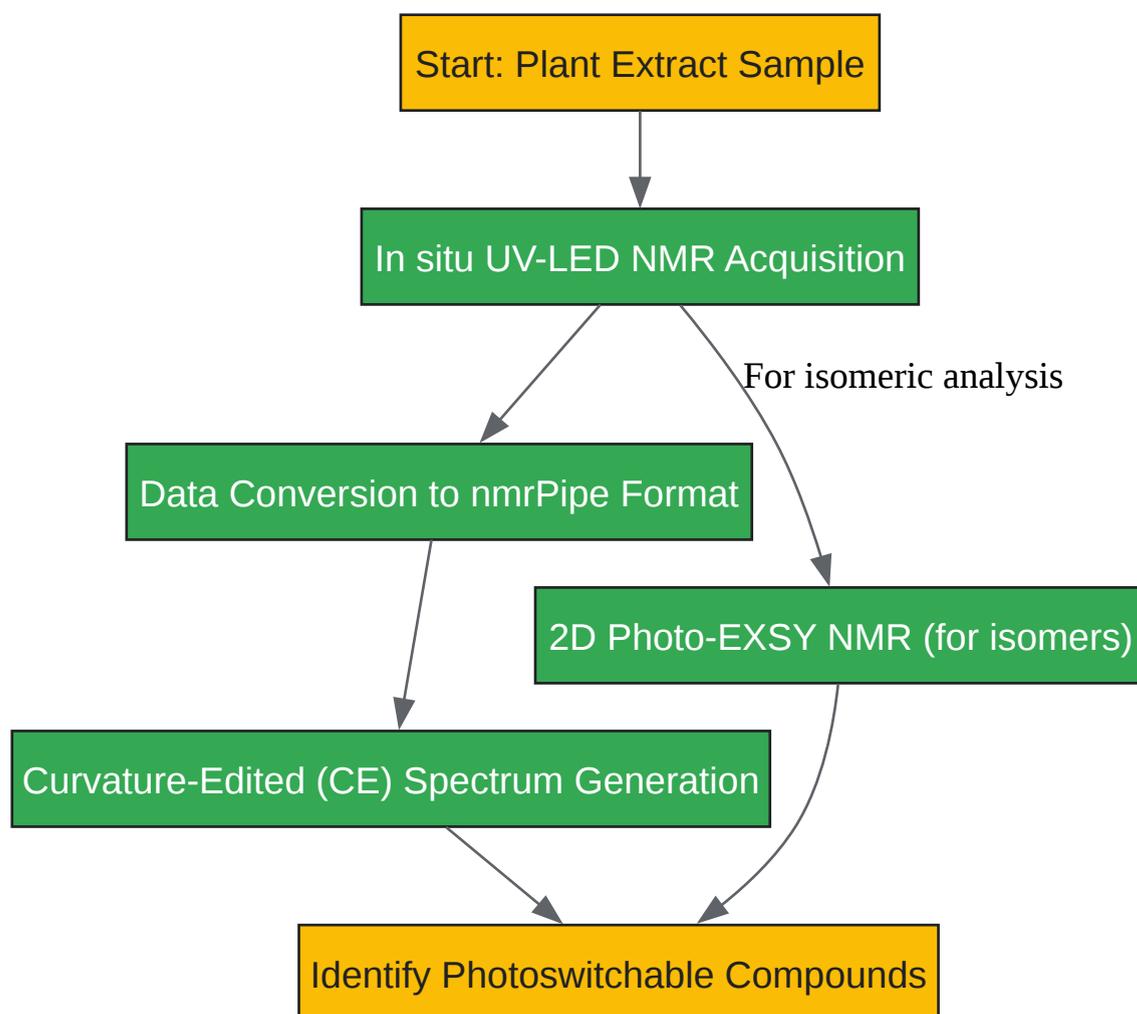
## Predicted NMR Data for Licochalcone B

The table below summarizes the predicted chemical shifts for **Licochalcone B**, as provided by the NP-MRD database [1]. Please note that these are computational predictions and should be used as a guide.

Nucleus	Solvent	Data Type	Key Information
<sup>1</sup> H NMR	D <sub>2</sub> O	Predicted	100 MHz, 200 MHz, 300 MHz, 400 MHz, 500 MHz, 600 MHz, 700 MHz, 800 MHz, and 900 MHz predictions available [1]
<sup>13</sup> C NMR	D <sub>2</sub> O	Predicted	25 MHz, 50 MHz, 75 MHz, 101 MHz, 126 MHz, 151 MHz, 176 MHz, 201 MHz, and 226 MHz predictions available [1]

## Experimental Protocols and Workflow

For researchers aiming to characterize **Licochalcone B**, especially in mixtures like plant extracts, the following workflow and methodologies are recommended based on recent research.



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*Experimental workflow for identifying light-controlled compounds.*

## Key Acquisition Parameters

A study detailing the identification of light-controlled radical scavengers like **Licochalcone B** from licorice root extract used the following parameters for in situ UV-LED NMR spectroscopy [2]:

- **Instrumentation:** 500 MHz Bruker Avance NEO spectrometer with a 5 mm CPP BBO probe.
- **Light Source:** Fiber-coupled UV 365 nm LED.
- **Pulse Sequence:** A custom 1D in situ UV-LED NMR array sequence was used.
- **Acquisition Details:**
  - **Time-domain points:** 65536 complex points.
  - **Scans:** Single scan with a 90° pulse per array.

- **Total delay per array:** 20 s (acquisition time + d1).
- **Total acquisition time per sample:** ~21 minutes.
- **Solvent:** Dimethyl sulfoxide (DMSO)-d6 with a small amount of deuterium oxide.

## Data Processing for Detection in Mixtures

Due to the complexity of signals in a plant extract, a novel processing method is crucial:

- After acquisition, the pseudo-2D NMR data is converted to **nmrPipe** format [2].
- A home-built script (based on Python 3.8) is used to generate a **Curvature-Edited (CE) spectrum**, which helps selectively detect photoswitchable compounds in the mixture [2].

## Analyzing Photoisomerization

Licochalcones can undergo trans-cis isomerization upon light exposure [2] [3]. To study this:

- A **2D Photo-EXSY (Exchange Spectroscopy)** NMR experiment can be performed [2].
- **Key parameters** [2]:
  - **Mixing time for UV irradiation:** 1.5 s.
  - **Pre-irradiation:** 10 minutes of UV light before acquisition to reach an equilibrium state.
  - **Spectral width:** 6579 Hz in both dimensions.
  - **Acquisition time:** ~4 hours.

## Important Structural and Analytical Insights

- **Photoswitchable Property:** **Licochalcone B** undergoes **reversible photoisomerization** between its *trans* and *cis* forms under light irradiation. This property is key to its light-controlled radical scavenging ability and must be considered during NMR analysis to avoid misinterpretation of spectra [2].
- **Observing Isomerization:** The *trans-cis* isomerization is evidenced by the appearance of two sets of resonance signals in the <sup>1</sup>H-NMR spectrum. For a related chalcone, the **trans-olefinic protons** showed a characteristic doublet with a large coupling constant ( $J = 15.6$  Hz), while the **cis-olefinic protons** showed a smaller coupling constant ( $J = 12.8$  Hz) [3].

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## References

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